Technical Whitepaper: 2-Methylphenol-d2 (o-Cresol-d2)

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Compound of Interest	
Compound Name:	*2-Methylphenol - d2*
CAS No.:	*92891-99-1*
Cat. No.:	*B1147750*

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Executive Summary

2-Methylphenol-d2 (o-Cresol-d2) is a stable isotope-labeled analog of 2-methylphenol (o-cresol). It serves as a critical internal standard (IS) in the quantitative analysis of phenolic compounds via Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

By introducing two deuterium atoms (

H) into the molecular structure—typically on the aromatic ring or the methyl group—this isotopologue provides a distinct mass shift (+2 Da) that allows for precise differentiation from the native analyte while retaining nearly identical chromatographic behavior. This guide details its molecular properties, synthesis pathways, and application in toxicological and environmental workflows.

Physicochemical Characterization

Molecular Formula & Nomenclature

- IUPAC Name: 2-Methylphenol-d2

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- Common Name: o-Cresol-d2
- Chemical Formula:
- Unlabeled Parent CAS: 95-48-7 (2-Methylphenol)[1][2][3][4][5]

Molecular Weight Analysis

In mass spectrometry, the distinction between Average Molecular Weight (used for molarity calculations) and Monoisotopic Mass (used for MS peak identification) is critical.

Property	Value	Calculation Basis
Average Molecular Weight	110.15 g/mol	Based on natural abundance of all isotopes (weighted average).
Monoisotopic Mass	110.0701 Da	Based on the mass of the primary isotopes (C, H, H, O).
Mass Shift (m)	+2.012 Da	Difference relative to unlabeled o-Cresol (108.0575 Da).

Isomer Specificity

The term "d2" implies the substitution of two hydrogen atoms. The position of these labels dictates the fragmentation pattern in MS/MS analysis.

- Ring-Labeled (e.g., 4,6-d2): Deuterium is placed on the aromatic ring. These are robust against metabolic exchange but may show slight retention time shifts (isotope effect).

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- Methyl-Labeled (Methyl-d2): Deuterium is on the methyl group. Less common than d3 (full methyl substitution) but theoretically possible.

Synthesis & Isotopic Labeling

The most common synthesis route for ring-deuterated o-cresol involves Acid-Catalyzed H/D Exchange. Phenols are activated towards electrophilic aromatic substitution, allowing protons at the ortho and para positions (relative to the -OH group) to exchange with deuterated solvent (D

O) under acidic conditions.

Synthesis Workflow (Graphviz)

The following diagram illustrates the mechanism where the hydroxyl group directs deuteration to the 4 and 6 positions (ortho/para).

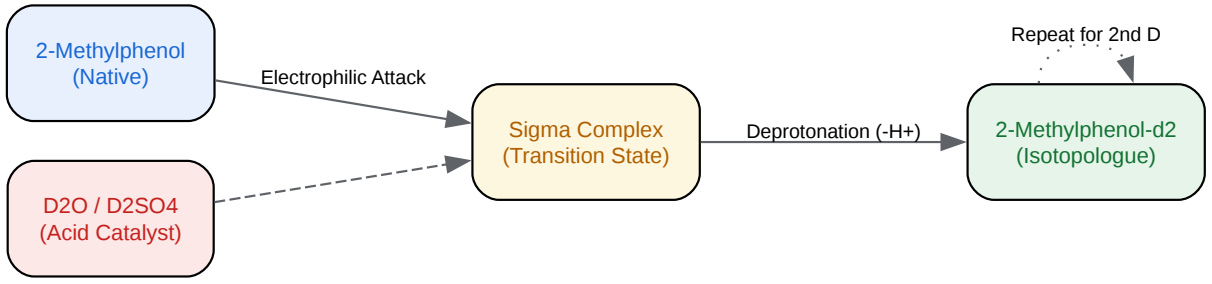

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Figure 1: Acid-catalyzed Hydrogen-Deuterium exchange mechanism targeting the activated ortho/para ring positions.

Analytical Applications

Internal Standard in GC-MS

2-Methylphenol-d2 is widely used in environmental monitoring (e.g., EPA Method 8041A for phenols) and toxicology.

The "Carrier Effect" & Co-Elution

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Because the physicochemical properties of the d2-isotopologue are nearly identical to the target analyte, it corrects for:

- Extraction Efficiency: Loss of analyte during Liquid-Liquid Extraction (LLE).
- Derivatization Incompleteness: Variations in silylation or acetylation yields.
- Matrix Effects: Ion suppression or enhancement in the MS source.

Note on Isotope Effect: Deuterated compounds often elute slightly earlier than their non-deuterated counterparts on non-polar GC columns due to lower London dispersion forces. Analysts must set integration windows to capture both the native (RT) and d2 (RT -

t) peaks.

Experimental Protocol: Phenol Analysis

Context: Quantifying o-cresol in biological fluid.

- Sample Preparation: Aliquot 1 mL of urine/plasma.
- Spiking: Add 50

  L of 2-Methylphenol-d2 stock solution (10

  g/mL in Methanol).
- Hydrolysis: Add

  -glucuronidase to cleave conjugated metabolites. Incubate at 37°C for 1 hour.
- Extraction: Acidify to pH < 2. Perform LLE using Ethyl Acetate.
- Derivatization: Evaporate solvent. Reconstitute in BSTFA + 1% TMCS (Silylation reagent). Heat at 60°C for 30 mins.
- GC-MS Analysis: Monitor ions

  180 (Native-TMS) and

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182 (d2-TMS).

Analytical Workflow Diagram

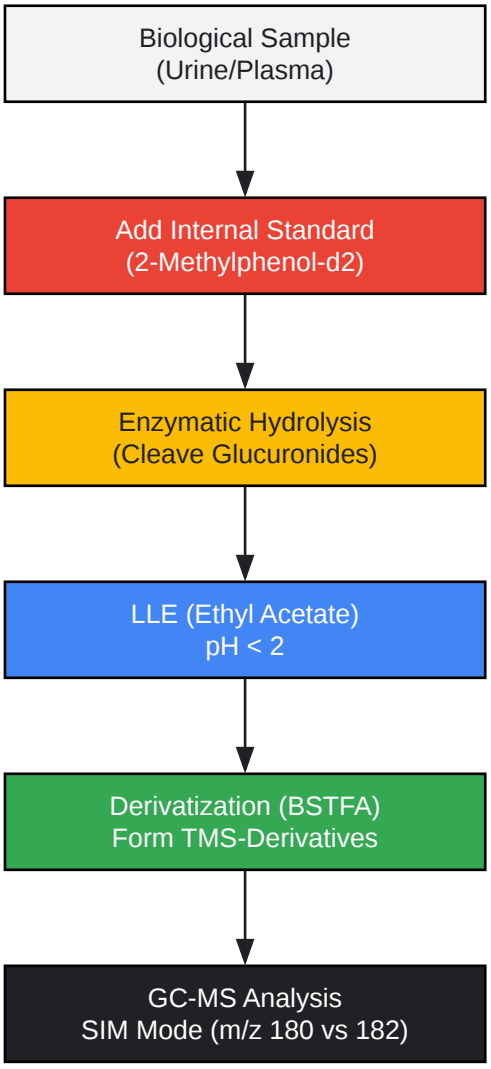

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Figure 2: Step-by-step workflow for the quantitative analysis of o-cresol using the d2-isotopologue internal standard.

Metabolic Context & Toxicology

o-Cresol is a major metabolite of Toluene, a common industrial solvent. In the liver, Toluene is oxidized by CYP450 enzymes.

- Pathway: Toluene

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Benzyl Alcohol

Benzoic Acid

Hippuric Acid (Major).

- Minor Pathway: Toluene

  o-Cresol / p-Cresol.

Using 2-Methylphenol-d2 allows researchers to differentiate between endogenous cresol production (gut microbiome) and occupational toluene exposure when conducting kinetic isotope effect (KIE) studies.

References

- National Institute of Standards and Technology (NIST).o-Cresol (2-Methylphenol) Mass Spectrum and Properties. NIST Chemistry WebBook, SRD 69. [Link]
- U.S. Environmental Protection Agency (EPA).Method 8041A: Phenols by Gas Chromatography. SW-846 Test Methods for Evaluating Solid Waste. [Link]
- PubChem.2-Methylphenol (Compound Summary). National Library of Medicine. [Link][3]
- Scientific Instrument Services (SIS).Exact Mass Calculator for Isotopic Distribution. [Link]

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Sources

- 1. 2-Methylphenol | CAS 95-48-7 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 2. Phenol, 2-methyl- [webbook.nist.gov]
- 3. o-Cresol - Wikipedia [en.wikipedia.org]
- 4. Phenol, 2-methyl- [webbook.nist.gov]

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- 5. settek.com [settek.com]
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